

A Comparative Guide to the Melting Point of Fluorenone Derivatives

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Compound of Interest

Compound Name: 1-Methyl-2,7-dinitro-9H-fluoren-9-one

CAS No.: 61944-76-1

Cat. No.: B14563494

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In the realm of synthetic chemistry and materials science, the physical properties of a compound serve as critical gatekeepers for its identification, purity assessment, and potential applications. Among these, the melting point stands as a fundamental and highly informative characteristic. This guide provides a comparative analysis of the melting point for 2,7-dinitro-9H-fluoren-9-one and its structural analogs, offering insights into the impact of functional group modifications on this key physical property.

While the specific melting point for **1-Methyl-2,7-dinitro-9H-fluoren-9-one** is not readily available in surveyed literature, a comparative study of its parent and related structures provides an invaluable frame of reference for any future characterization.

The Foundational Role of Melting Point Analysis

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the melting range. Therefore, accurate melting point determination is a primary method for:

- **Compound Identification:** Comparing the experimentally determined melting point with literature values can help to confirm the identity of a synthesized compound.
- **Purity Assessment:** A sharp melting point close to the literature value is a strong indication of high purity.

The melting point is intrinsically linked to the strength of the intermolecular forces within the crystal lattice. Factors such as molecular symmetry, polarity, and the ability to form hydrogen bonds all play a significant role.

A Comparative Analysis of Fluorenone Derivatives

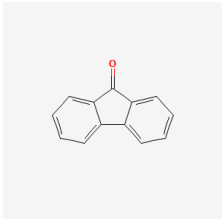
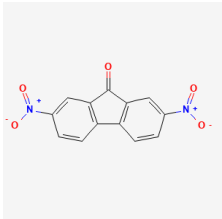
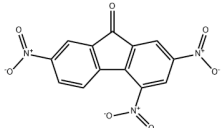
The 9H-fluoren-9-one scaffold is a versatile building block in the synthesis of various functional materials, including those with applications in organic electronics and pharmaceuticals.^{[1][2]} The addition of functional groups to this core structure can significantly alter its physical properties. Here, we compare the parent compound, 9H-fluoren-9-one, with its dinitro and trinitro derivatives.

- **9H-Fluoren-9-one:** The parent compound is a yellow crystalline solid.^[3] Its melting point provides a baseline for understanding the effects of substitution.
- **2,7-Dinitro-9H-fluoren-9-one:** The addition of two nitro groups significantly increases the molecular weight and polarity of the molecule. The strong electron-withdrawing nature of the nitro groups can lead to enhanced intermolecular dipole-dipole interactions and potentially more efficient crystal packing, which would be expected to raise the melting point considerably compared to the parent fluorenone.
- **2,4,7-Trinitro-9H-fluoren-9-one:** Further nitration would be expected to increase the melting point even more due to the cumulative effects of increased molecular weight and polarity.

The hypothetical introduction of a methyl group in **1-Methyl-2,7-dinitro-9H-fluoren-9-one** would introduce a less polar, sterically bulkier group. This could potentially disrupt the crystal lattice packing, leading to a melting point that might be slightly lower than that of 2,7-dinitro-9H-fluoren-9-one, depending on the interplay between the added bulk and any minor changes in intermolecular forces.

Comparative Data Summary

The following table summarizes the key physical properties of the selected fluorenone derivatives, providing a clear comparison of their melting points.

Compound Name	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
9H-Fluoren-9-one		C ₁₃ H ₈ O	180.20	80-84[3][4][5][6]
2,7-Dinitro-9H-fluoren-9-one		C ₁₃ H ₆ N ₂ O ₅	270.20	292-295[7]
2,4,7-Trinitro-9H-fluoren-9-one		C ₁₃ H ₅ N ₃ O ₇	315.19	176-178[8]

Experimental Protocol for Accurate Melting Point Determination

The following protocol outlines a standardized procedure for obtaining reliable melting point data. This self-validating system ensures accuracy and reproducibility.

Instrumentation: A digital melting point apparatus with a variable heating rate and a magnified viewing window is required.

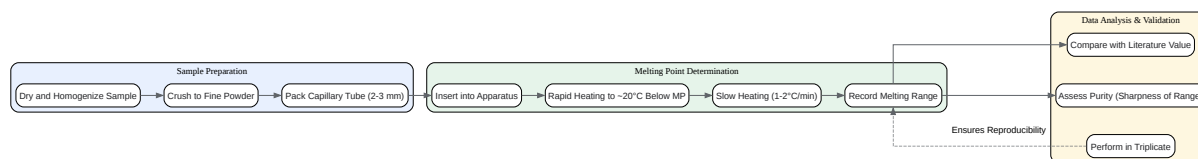
Procedure:

- Sample Preparation:

- Ensure the sample is completely dry and homogenous. If necessary, recrystallize the compound to achieve high purity.
- Finely crush a small amount of the sample into a powder. The consistency of the sample is crucial for uniform heat transfer.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm. Tightly packing the sample prevents air pockets and ensures accurate temperature reading.
- Determination:
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Set an initial rapid heating rate to quickly approach the expected melting point (e.g., 10-20 °C/minute).
 - Approximately 20-30 °C below the expected melting point, reduce the heating rate to 1-2 °C/minute. A slow heating rate is critical for allowing the system to reach thermal equilibrium, ensuring the temperature of the heating block accurately reflects the temperature of the sample.
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has melted (the completion of melting). This range is the melting point of the sample.
- Validation:
 - Perform the determination in triplicate to ensure reproducibility.
 - If the melting range is broad (>2 °C), it may indicate the presence of impurities, and further purification of the sample is recommended.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of a compound's melting point.



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Caption: Workflow for accurate melting point determination.

Conclusion

The melting point is a critical parameter in the characterization of chemical compounds. The significant increase in melting point from 9H-fluoren-9-one to 2,7-dinitro-9H-fluoren-9-one demonstrates the profound impact of nitro group substitution on the intermolecular forces within the crystal lattice. While the melting point of 2,4,7-trinitro-9H-fluoren-9-one is lower than the dinitro derivative, which may seem counterintuitive, it highlights the complex interplay between molecular symmetry, polarity, and crystal packing that ultimately determines the melting point. For any novel compound, such as **1-Methyl-2,7-dinitro-9H-fluoren-9-one**, a carefully executed melting point determination, as outlined in this guide, will be an essential first step in its comprehensive characterization.

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